

Technical Guide: Refractive Index of cis-2-Hexen-1-ol

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Compound of Interest

Compound Name: 2-Hexen-1-ol

Cat. No.: B124871

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This technical guide provides a comprehensive overview of the refractive index of cis-**2-Hexen-1-ol**, a key physical property for researchers, scientists, and professionals in drug development. This document includes tabulated data, detailed experimental protocols for its measurement, and a workflow diagram for clarity.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key quantitative data for cis-**2-Hexen-1-ol**, with a focus on its refractive index.

Property	Value	Conditions	Source(s)
Refractive Index (n/D)	1.441	20°C	[1][2][3][4]
1.4365 - 1.4435	20°C	[1][5]	
1.437 - 1.445	Not Specified	[6]	
Molecular Formula	C ₆ H ₁₂ O	[1][3][6][7][8]	
Molecular Weight	100.16 g/mol	[1][2][3][6][7][8]	
Density	0.847 g/mL	25°C	[1][2][4]
Boiling Point	166 °C	at 1 atm	[1][2][4]
Flash Point	59.4 °C	Closed Cup	[1][2]

Experimental Protocol: Measurement of Refractive Index using an Abbe Refractometer

The refractive index of a liquid, such as **cis-2-Hexen-1-ol**, is typically determined using an Abbe refractometer. This instrument measures the angle at which light is bent, or refracted, as it passes from the air into the liquid sample.

Materials:

- Abbe Refractometer
- **cis-2-Hexen-1-ol** sample
- Dropper or pipette
- Lint-free lens paper
- Solvent for cleaning (e.g., ethanol or isopropanol)
- Constant temperature water bath (optional, for high precision)

Procedure:

- Instrument Preparation:
 - Ensure the refractometer is placed on a stable, level surface.
 - Turn on the light source for the refractometer.
 - Clean the surfaces of the main and auxiliary prisms with a suitable solvent and lint-free lens paper to remove any residual contaminants. Allow the prisms to dry completely.
- Calibration (if necessary):
 - Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water (n/D at $20^{\circ}\text{C} = 1.3330$).
 - Apply a few drops of the standard to the prism, close it, and adjust the instrument to match the known refractive index.
- Sample Application:
 - Using a clean dropper, place 2-3 drops of the **cis-2-Hexen-1-ol** sample onto the surface of the main prism.
 - Carefully lower the auxiliary prism and lock it into place, ensuring the liquid spreads evenly to form a thin film between the prisms.
- Measurement:
 - Look through the eyepiece. You will see a field of view that is partially light and partially dark.
 - Turn the coarse adjustment knob until the boundary line between the light and dark fields is visible.
 - If a colored band is visible at the boundary, adjust the chromatic dispersion compensator to obtain a sharp, black-and-white borderline.
 - Fine-tune the adjustment knob to precisely center the boundary line on the crosshairs of the eyepiece.

- Reading and Recording:
 - Read the refractive index value from the instrument's scale.
 - Record the temperature at which the measurement was taken, as refractive index is temperature-dependent. The notation is typically $n_{T/D}$, where T is the temperature in degrees Celsius and D refers to the sodium D-line (589 nm), the standard wavelength of light used.
- Cleaning:
 - After the measurement is complete, open the prisms and clean the sample from both surfaces using a soft tissue and an appropriate solvent.

Mandatory Visualization

The following diagram illustrates the general workflow for determining the refractive index of a liquid sample using a refractometer.



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Caption: Workflow for Refractive Index Measurement.

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